

An In-depth Technical Guide on the Safety and Handling of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B8807881*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and toxicological insights for **Benzyltrimethylammonium tribromide** (BTMABr₃). The following sections detail the chemical and physical properties, hazard identification, safety protocols, and experimental procedures associated with this compound.

Chemical and Physical Properties

Benzyltrimethylammonium tribromide is a versatile reagent, appearing as a yellow to orange crystalline powder. It is utilized in organic synthesis as a brominating agent and a phase-transfer catalyst.^[1] A summary of its key quantitative properties is presented below.

Property	Value	Source(s)
CAS Number	111865-47-5	[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[1][2][3][4]
Molecular Weight	389.95 g/mol	[2][3][4][5]
Melting Point	99-101 °C	[2][6][7][8][9]
Appearance	Yellow to orange crystalline powder	[1][6]
Solubility	Soluble in water, alcohol, methanol, ethanol, and acetone.[10][11] Soluble in DMSO (with sonication).[12][13]	[10][11][12][13]
Density	No data available for Benzyltrimethylammonium tribromide. For the related compound Benzyltrimethylammonium bromide: 1.192 g/cm ³	[14]
Vapor Pressure	No data available	[8]

Hazard Identification and GHS Classification

Benzyltrimethylammonium tribromide is classified as a hazardous substance. Proper handling and personal protective equipment are crucial to ensure safety.

Hazard Class	GHS Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Signal Word: Warning[2]

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Safety and Handling Protocols

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are essential.[8]
- Respiratory Protection: Use a dust mask (type N95 or equivalent) or a full-face respirator if exposure limits are exceeded or irritation is experienced.[2]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to minimize exposure to dust.[8] Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[8] Keep the container tightly closed.

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Caption: First aid procedures for exposure to **Benzyltrimethylammonium tribromide**.

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Caption: Workflow for responding to a spill of **Benzyltrimethylammonium tribromide**.

Toxicological Information

Specific signaling pathways for **Benzyltrimethylammonium tribromide** are not well-documented. However, as a quaternary ammonium compound (QAC), its toxicity is generally understood to involve the following mechanisms. QACs are cationic surfactants that can interact with negatively charged cell membranes, leading to membrane disruption and cell death.^[15] They can also induce oxidative stress through the generation of reactive oxygen species (ROS).^[15] Some studies on QACs have shown that they can impair mitochondrial function, leading to decreased ATP production and potentially triggering apoptosis.^[11]

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Caption: Generalized adverse outcome pathway for Quaternary Ammonium Compounds.

Experimental Protocols

This protocol describes a method for synthesizing **Benzyltrimethylammonium tribromide**.

- Materials:
 - Benzyltrimethylammonium chloride
 - Sodium bromate
 - Hydrobromic acid (47%)
 - Dichloromethane
 - Magnesium sulfate
 - Ether
- Procedure:
 - Dissolve benzyltrimethylammonium chloride and sodium bromate in water.

- Add hydrobromic acid to the solution while stirring at room temperature.
- A solid will precipitate. Extract the solid with dichloromethane.
- Dry the organic layer with magnesium sulfate.
- Evaporate the solvent in vacuo to obtain a residue.
- Recrystallize the residue from a dichloromethane-ether mixture to yield orange crystals of **Benzyltrimethylammonium tribromide**.

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Caption: Experimental workflow for the synthesis of **Benzyltrimethylammonium tribromide**.

This protocol provides a general method for the bromination of an aromatic substrate using **Benzyltrimethylammonium tribromide**.

- Materials:
 - Aromatic substrate
 - **Benzyltrimethylammonium tribromide**
 - Solvent (e.g., dichloromethane, methanol)
 - Water
- Procedure:
 - Dissolve the aromatic substrate in the chosen solvent.
 - Add **Benzyltrimethylammonium tribromide** to the solution.
 - Stir the mixture at room temperature. The progress of the reaction can be monitored by the disappearance of the orange color of the solution and by TLC.

- Once the reaction is complete, add water to precipitate the brominated product.
- Filter the product in vacuo and wash with water.

This guide is intended for informational purposes for trained professionals. Always consult the most current Safety Data Sheet (SDS) before handling any chemical and follow all institutional safety guidelines.

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